

# Technical Guide: Physicochemical Properties of Z,Z-Dienestrol-d6

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## Compound of Interest

Compound Name: Z,Z-Dienestrol-d6

Cat. No.: B584716

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This technical guide provides a detailed overview of the known physical and chemical properties of **Z,Z-Dienestrol-d6**, a deuterated form of the synthetic estrogen Z,Z-Dienestrol. This document is intended to support research and development activities by consolidating key data on the substance's appearance and physicochemical characteristics.

## Physical State and Appearance

**Z,Z-Dienestrol-d6** is typically supplied as a pure substance, described as "neat," indicating it is provided without any solvents or diluents.<sup>[1]</sup> Based on information available for its non-deuterated counterpart and its isomers, **Z,Z-Dienestrol-d6** is a solid at room temperature. The appearance is expected to be a crystalline solid, likely in the form of a powder or needles, with a color ranging from white to off-white. This is consistent with the described appearance of Dienestrol, which is reported as a white to off-white crystalline powder or as minute needles. While one of its isomers, E,E-Dienestrol-d6, has been described as light beige to brown, the common appearance for Dienestrol compounds is in the white to off-white range.

## Physicochemical Data

The following table summarizes the key quantitative data for **Z,Z-Dienestrol-d6**.

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>12</sub> D <sub>6</sub> O <sub>2</sub>	MedChem Express, CymitQuimica
Molecular Weight	272.37 g/mol	MedChem Express, CymitQuimica
CAS Number	91297-99-3	MedChem Express
Physical State	Solid	Inferred from Dienestrol MSDS
Appearance	White to Off-White Crystalline Solid	Inferred from Dienestrol data
Color/Form (Supplier)	Neat	CymitQuimica[1]

## Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **Z,Z-Dienestrol-d6** are proprietary to the manufacturers. However, standard analytical techniques would be employed to confirm its identity and purity.

### 3.1. Identity Confirmation

- Mass Spectrometry (MS): To confirm the molecular weight and isotopic enrichment. The presence of the deuterated molecule would be confirmed by a molecular ion peak corresponding to its calculated molecular weight of approximately 272.37.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR would be used to confirm the chemical structure. The deuterium substitution would be evident by the absence of signals at the corresponding positions in the <sup>1</sup>H NMR spectrum compared to the non-deuterated standard.

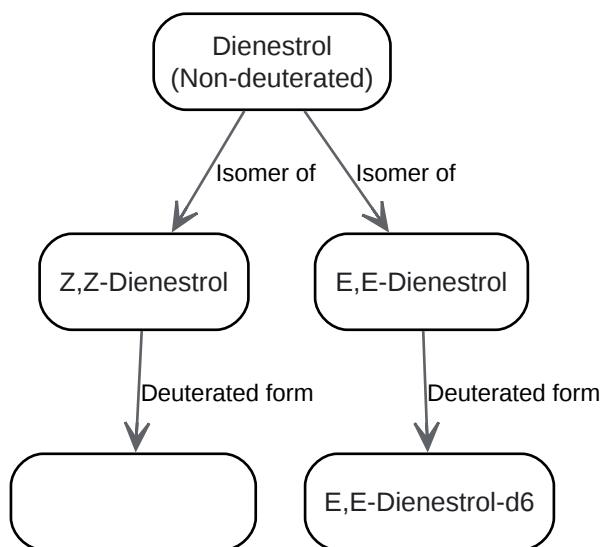
### 3.2. Purity Assessment

- High-Performance Liquid Chromatography (HPLC): To determine the purity of the compound by separating it from any impurities.

- Gas Chromatography-Mass Spectrometry (GC-MS): Can also be used for purity assessment and to confirm the identity of the compound.

## Logical Relationship of Dienestrol Isomers

The following diagram illustrates the relationship between Dienestrol and its deuterated isomers.



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Dienestrol and its deuterated isomers.

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## References

- 1. Z,Z-Dienestrol-D6 | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
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